

Formulating Biotinoyl tripeptide-1 into a topical serum for research purposes

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Compound of Interest

Compound Name: *Biotinoyl tripeptide-1*

Cat. No.: *B1667285*

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Application Notes: Formulating Biotinoyl Tripeptide-1 for Topical Research

These notes provide comprehensive guidance for researchers, scientists, and drug development professionals on the formulation and evaluation of **Biotinoyl tripeptide-1** in a topical serum for hair growth research.

Introduction to Biotinoyl Tripeptide-1

Biotinoyl tripeptide-1 is a synthetic bioactive peptide renowned for its application in hair care. [1] It is the reaction product of biotin (Vitamin H) and tripeptide-1 (GHK), a peptide fragment of collagen.[2][3] This combination creates a molecule designed to penetrate hair follicles efficiently, promoting hair growth and health.[3] The GHK peptide sequence acts as a signaling molecule, while the biotin component is crucial for cellular metabolism and serves to anchor the peptide.[3][4] Its primary functions include strengthening hair, reducing hair loss, and improving the overall health of hair follicles.[2][4][5]

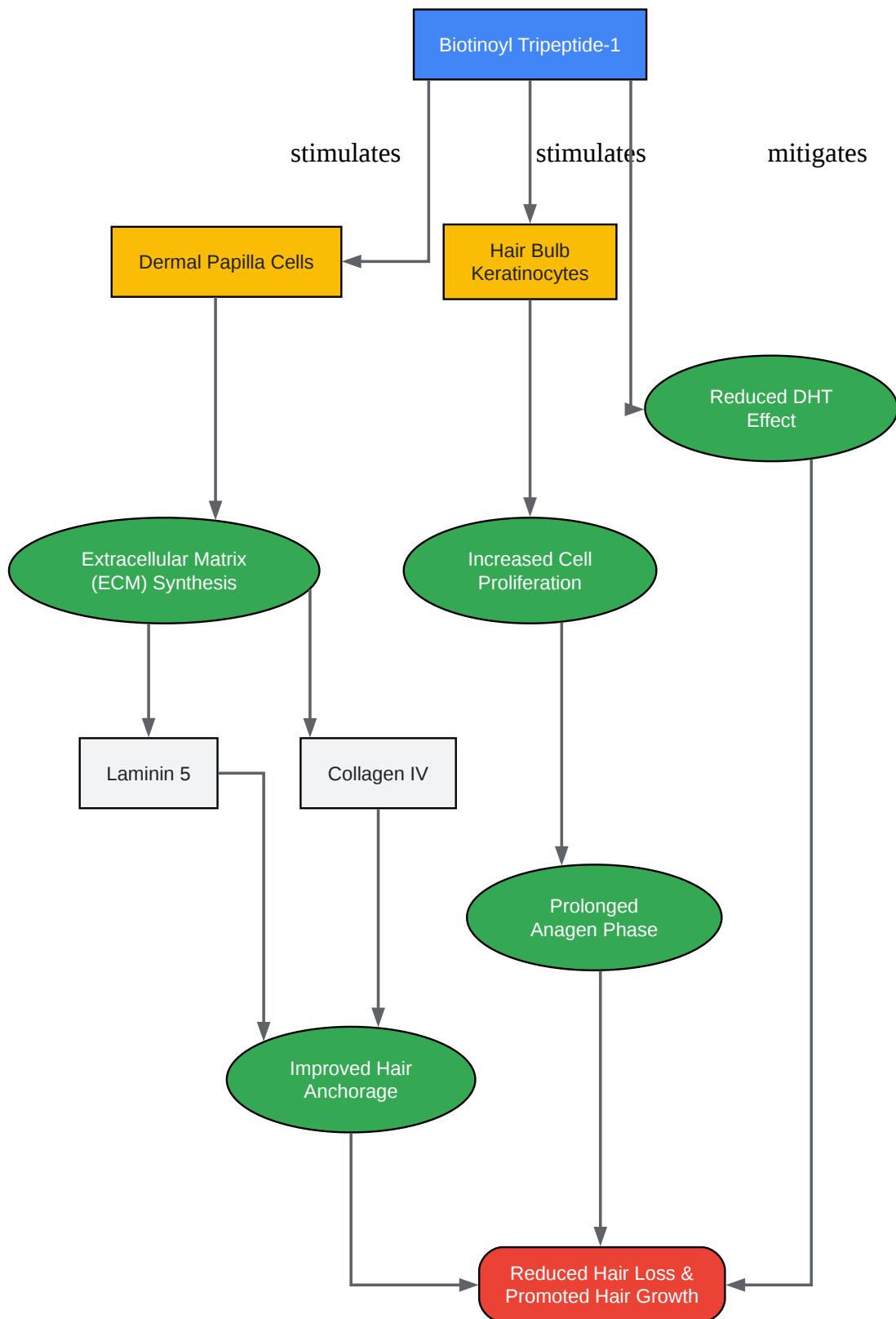
Table 1: Chemical and Physical Properties of **Biotinoyl Tripeptide-1**

Property	Value	Reference
INCI Name	Biotinoyl Tripeptide-1	[2]
CAS Number	299157-54-3	[1]
Molecular Formula	C24H38N8O6S	[1][6]
Molecular Weight	566.7 g/mol	[2][6]
Appearance	White to off-white powder	[1][7]
Solubility	Soluble in water	[2][7]
Recommended pH	3.5 - 7.0	[2][8]
Storage	Store at -20°C for long-term stability	[1]

Mechanism of Action

Biotinoyl tripeptide-1 exerts its effects through a multi-pathway approach that targets the fundamental causes of hair loss and follicle aging.[3][9]

- **Strengthening Hair Anchorage:** The peptide stimulates the synthesis of key extracellular matrix (ECM) proteins, specifically laminin 5 and collagen IV.[4][7][9][10] These proteins are vital for the integrity of the dermal-epidermal junction, strengthening the anchoring of the hair follicle in the scalp and helping to prevent premature shedding.[4]
- **Promoting Follicle Cell Proliferation:** It has been shown to stimulate the proliferation of dermal papilla cells and keratinocytes in the hair bulb.[4][5][7] This increased cellular activity leads to the development of stronger, healthier hair follicles and contributes to a prolonged anagen (growth) phase of the hair cycle.[3][5]
- **Improving Follicle Health:** The peptide helps to improve scalp micro-circulation, which enhances the delivery of oxygen and nutrients to the hair follicle.[1][9][11] It also helps to slow the aging of follicles and may lessen the production of dihydrotestosterone (DHT), a key factor in androgenic alopecia.[2][9][11]

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Signaling pathway of **Biotinoyl tripeptide-1** in the hair follicle.

Summary of Efficacy Data

Quantitative data from various studies demonstrate the peptide's effectiveness.

Table 2: Summary of Reported In Vitro and Ex Vivo Efficacy Data

Assay / Study Type	Parameter Measured	Result	Reference
Ex Vivo Human Hair Follicle Culture	Hair Growth	+58% at 2 ppm	[12]
Ex Vivo Human Hair Follicle Culture	Hair Growth	+121% at 5 ppm	[9][12]
In Vitro Keratinocyte Culture	Keratinocyte Proliferation	Significant increase observed	[4][12]
Clinical Study	Hair Density	35% increase after 16 weeks	[4]
Clinical Study	Hair Loss	58% reduction after 16 weeks	[4]
In Vitro Cell Culture	Laminin 5 & Collagen IV Production	49% increase	[13]

Experimental Protocols

Protocol 1: Preparation of a Topical Serum for Research (100g Batch)

This protocol outlines the preparation of a simple aqueous gel serum. The concentration of **Biotinoyl tripeptide-1** can be adjusted based on experimental needs. A common range for cosmetic formulations is 1-3%, while research studies have shown effects at parts-per-million (ppm) concentrations.[2][12] This formulation uses a 2% concentration of a stock solution, which is a common approach.

Materials & Equipment:

- **Biotinoyl tripeptide-1** (powder)
- Deionized (DI) water
- Glycerin (humectant)
- Hydroxyethylcellulose (gelling agent)
- Phenoxyethanol (preservative)
- Citric acid or Sodium hydroxide (for pH adjustment)
- Analytical balance, magnetic stirrer and stir bar, pH meter, beakers, graduated cylinders

Table 3: Example Research Serum Formulation

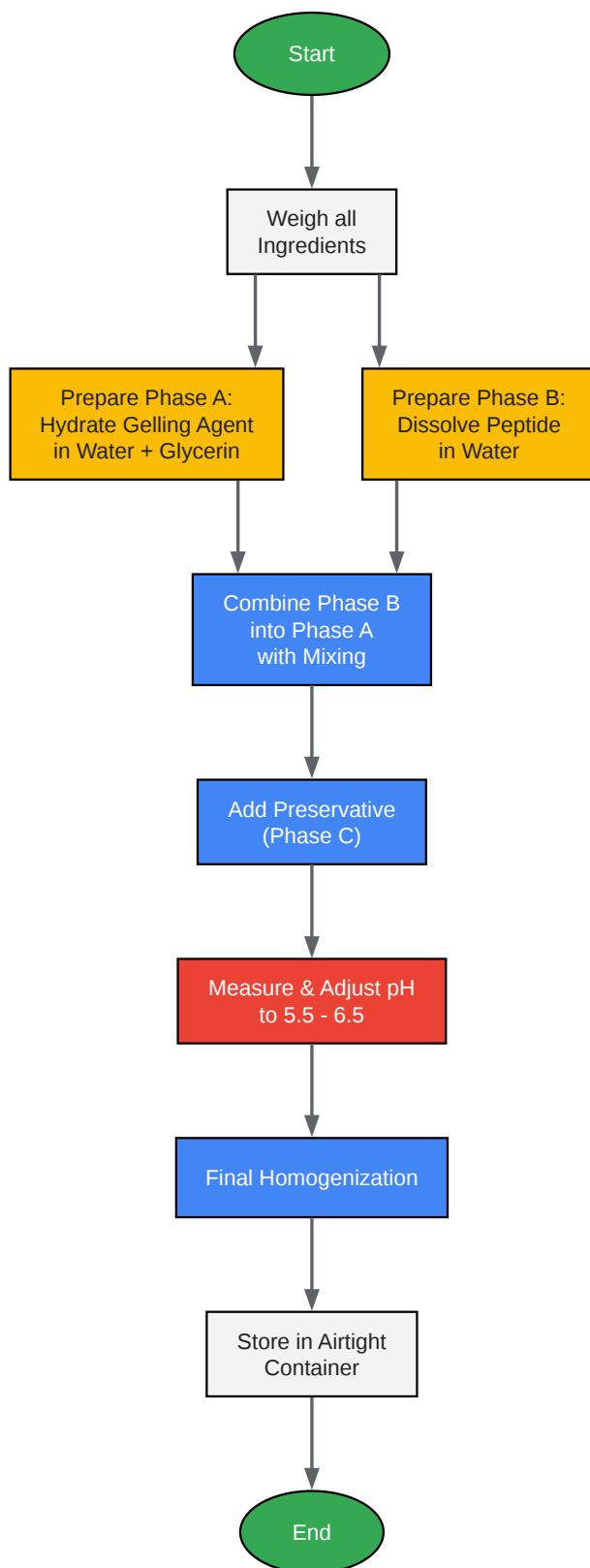
Phase	Ingredient	Function	Concentration (w/w %)	Weight (g)
A	Deionized Water	Solvent	q.s. to 100	92.3
A	Glycerin	Humectant	3.0%	3.0
A	Hydroxyethylcellulose	Gelling Agent	1.5%	1.5
B	Biotinoyl Tripeptide-1	Active Ingredient	2.0% (of a 5000 ppm stock) or 0.001-2% pure	2.0 (stock)
B	Deionized Water	Solvent for Active	1.0%	1.0
C	Phenoxyethanol	Preservative	0.2%	0.2
C	pH Adjuster	pH Regulator	As needed	q.s.

Procedure:

- **Hydrate Gelling Agent (Phase A):** In the main beaker, add DI water and glycerin. While stirring, slowly sprinkle in the hydroxyethylcellulose to avoid clumping. Continue to stir until

fully hydrated and a clear, viscous gel forms.

- Dissolve Active (Phase B): In a separate small beaker, dissolve the **Biotinoyl tripeptide-1** powder in its allotted amount of DI water. Gentle warming (below 40°C) can be used if necessary.[7][14]
- Combine Phases: Slowly add Phase B to Phase A with continuous stirring until the mixture is homogeneous.
- Add Preservative (Phase C): Add phenoxyethanol to the main batch and mix thoroughly.
- pH Adjustment: Measure the pH of the serum. Adjust to a target range of 5.5 - 6.5 using a dilute solution of citric acid (to lower pH) or sodium hydroxide (to raise pH).[2][8]
- Final Mixing: Stir the batch for another 15-20 minutes to ensure uniformity.
- Storage: Transfer the final serum to a sterile, airtight container and store it in a cool, dark place. For long-term storage of a preservative-free formulation, refrigeration at 4°C is recommended.



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Workflow for the preparation of a topical **Biotinoyl tripeptide-1** serum.

Protocol 2: In Vitro Dermal Papilla Cell Proliferation Assay

This protocol uses the MTT assay to quantify the effect of the formulated serum on the proliferation of Human Hair Dermal Papilla Cells (HHDPCs).

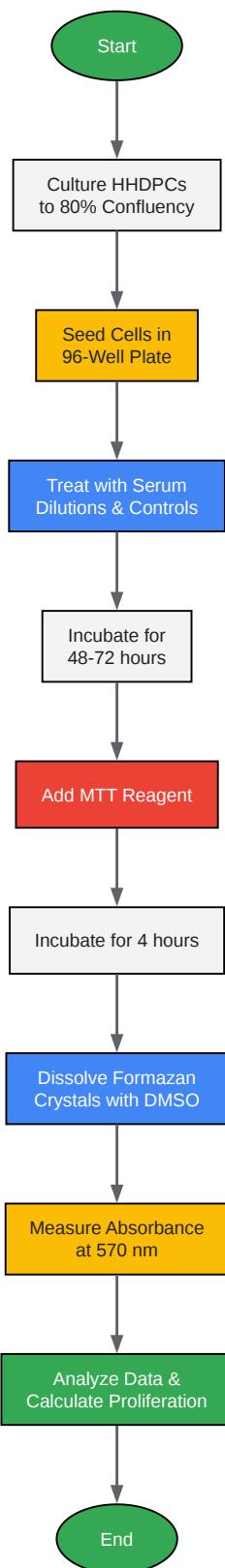
Materials & Equipment:

- Human Hair Dermal Papilla Cells (HHDPCs)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Biotinoyl tripeptide-1** serum (and a vehicle control serum without the peptide)
- Phosphate-Buffered Saline (PBS)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- DMSO (Dimethyl sulfoxide)
- 96-well cell culture plates, incubator (37°C, 5% CO₂), microplate reader

Procedure:

- Cell Seeding: Culture HHDPCs to ~80% confluence. Trypsinize, count, and seed the cells into a 96-well plate at a density of 5,000 cells/well. Incubate for 24 hours to allow for cell attachment.
- Treatment: Prepare serial dilutions of the test serum and vehicle control in serum-free media. Remove the old media from the wells and add 100 µL of the diluted treatments. Include a media-only control.
- Incubation: Incubate the plate for 48-72 hours at 37°C, 5% CO₂.
- MTT Assay:
 - Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well.

- Incubate for another 4 hours. Viable cells will convert the yellow MTT to purple formazan crystals.
- Carefully remove the media and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Shake the plate for 10 minutes and measure the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell proliferation relative to the vehicle control.

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Workflow for the in vitro cell proliferation (MTT) assay.

Protocol 3: Ex Vivo Hair Follicle Organ Culture

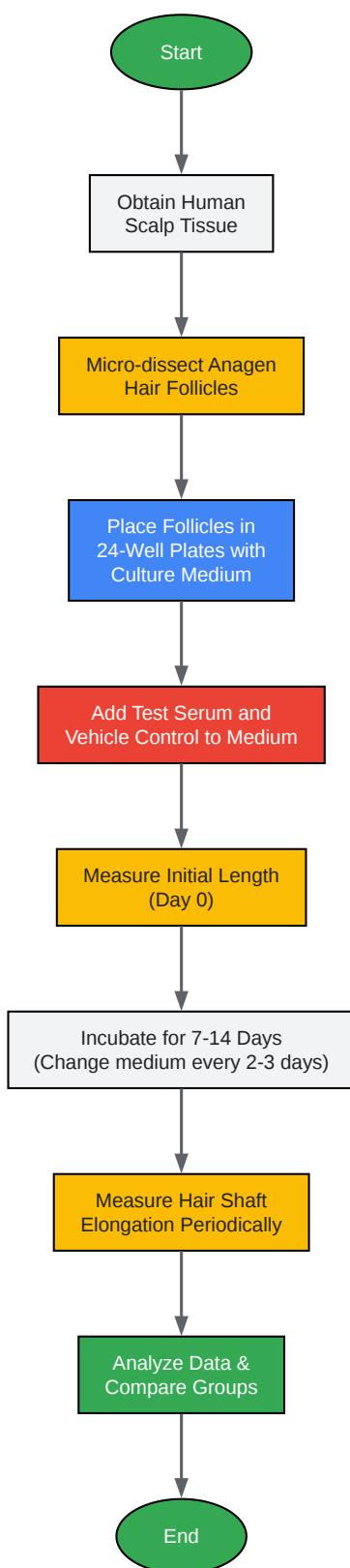
This protocol describes a method to assess the effect of the formulated serum on hair shaft elongation in cultured human hair follicles.[\[15\]](#)[\[16\]](#)

Materials & Equipment:

- Human scalp tissue (from cosmetic surgery, with consent)
- Williams E medium supplemented with L-glutamine, insulin, hydrocortisone, and antibiotics
- **Biotinoyl tripeptide-1** serum (and vehicle control)
- 24-well culture plates, sterile dissecting tools, inverted microscope with a calibrated eyepiece, incubator

Procedure:

- Follicle Isolation: Under a dissecting microscope, carefully micro-dissect anagen VI hair follicles from the subcutaneous fat of the scalp tissue.[\[17\]](#) Ensure the dermal papilla remains intact.
- Culturing: Place one isolated follicle per well in a 24-well plate containing 1 mL of supplemented Williams E medium.
- Treatment: Add the test serum and vehicle control to the culture medium at the desired final concentrations.
- Incubation: Culture the follicles for 7-14 days at 37°C, 5% CO2. Change the medium every 2-3 days with fresh treatments.
- Measurement: On day 0 and every subsequent measurement day (e.g., day 2, 4, 7), capture an image of each follicle. Measure the length of the hair shaft that has grown from the follicle base using image analysis software.
- Analysis: Calculate the total elongation of the hair shaft for each follicle by subtracting the day 0 length from the final length. Compare the mean elongation between treated and control groups.



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Workflow for the ex vivo hair follicle organ culture experiment.

Safety and Handling

According to available safety data sheets, **Biotinoyl tripeptide-1** is not classified as a hazardous substance and is generally considered safe for cosmetic use.[18][19] However, standard laboratory practices should be followed.

- Personal Protective Equipment (PPE): Wear gloves, safety glasses, and a lab coat when handling the powder and concentrated solutions.[20]
- Inhalation: Avoid inhaling the powder by handling it in a well-ventilated area or under a fume hood.[21]
- Contact: In case of skin or eye contact, rinse thoroughly with water.[19][21]
- Disposal: Dispose of the material in accordance with local, state, and federal regulations. Do not discharge into sewer systems.[21]

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